

The Biological Function of 15-Hydroxypentadecanoyl-CoA in Cells: A Technical Guide

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Compound of Interest

Compound Name: 15-hydroxypentadecanoyl-CoA

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Abstract

15-Hydroxypentadecanoyl-CoA is the activated form of 15-hydroxypentadecanoic acid, an omega-hydroxy fatty acid. While its precise signaling roles are still under investigation, its primary function within the cell is understood as a key intermediate in the metabolic pathway of pentadecanoic acid. This technical guide synthesizes the current understanding of the biosynthesis, metabolism, and potential cellular roles of **15-hydroxypentadecanoyl-CoA**, drawing from the broader knowledge of omega-hydroxy fatty acid metabolism. It provides an overview of the enzymatic processes involved, general methodologies for its study, and a framework for future research into its specific biological functions.

Introduction

Omega (ω)-hydroxy fatty acids are a class of lipids characterized by a hydroxyl group at the terminal carbon atom. Their metabolic activation to coenzyme A (CoA) thioesters is a prerequisite for their participation in cellular metabolic pathways. **15-Hydroxypentadecanoyl-CoA** is the CoA derivative of 15-hydroxypentadecanoic acid, an odd-chain ω -hydroxy fatty acid. Understanding the metabolism of **15-hydroxypentadecanoyl-CoA** is pertinent to the broader fields of lipid metabolism, cellular bioenergetics, and the study of metabolic diseases.

Biosynthesis and Metabolism of 15-Hydroxypentadecanoyl-CoA

The metabolic journey of **15-hydroxypentadecanoyl-CoA** begins with its precursor, pentadecanoic acid, and involves a series of enzymatic reactions primarily located in the endoplasmic reticulum and peroxisomes.

Synthesis of 15-Hydroxypentadecanoic Acid

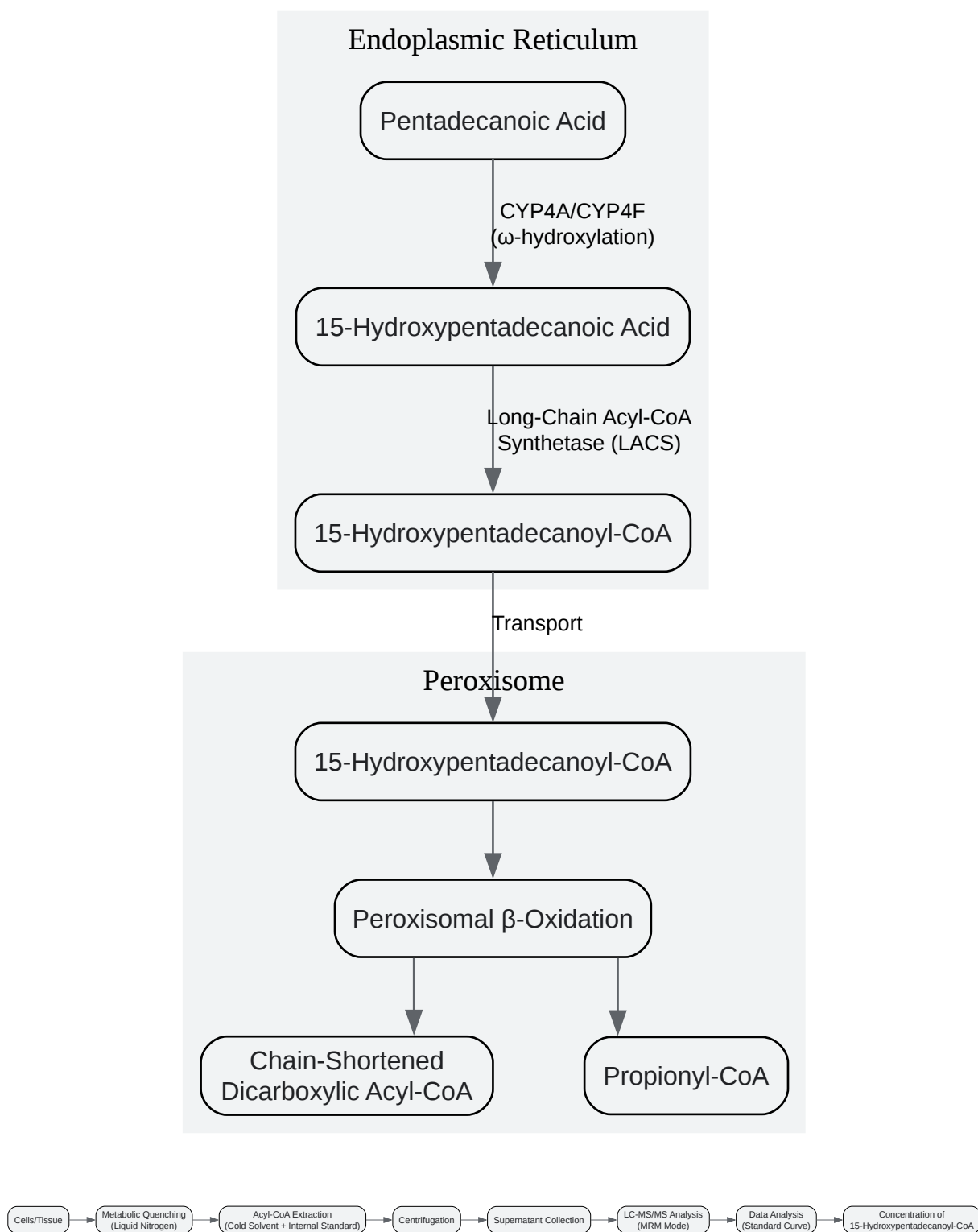
The initial step is the ω -hydroxylation of pentadecanoic acid. This reaction is catalyzed by cytochrome P450 enzymes of the CYP4A and CYP4F subfamilies, which are monooxygenases that introduce a hydroxyl group at the terminal (ω) carbon of fatty acids.[1][2][3]

Activation to 15-Hydroxypentadecanoyl-CoA

For 15-hydroxypentadecanoic acid to become metabolically active, it must be esterified to coenzyme A. This activation is carried out by long-chain acyl-CoA synthetases (LACS), ATP-dependent enzymes that produce the acyl-CoA thioester, AMP, and pyrophosphate.[4][5] While the specific LACS isoform responsible for activating 15-hydroxypentadecanoic acid has not been definitively identified, it is likely one of the known LACS enzymes with broad substrate specificity for long-chain fatty acids.[5]

Peroxisomal β -Oxidation

Once formed, **15-hydroxypentadecanoyl-CoA** is a substrate for peroxisomal β -oxidation.[6][7] Peroxisomes are specialized in the catabolism of very long-chain fatty acids, branched-chain fatty acids, and dicarboxylic acids.[7] The β -oxidation spiral in peroxisomes involves a series of enzymatic reactions that sequentially shorten the acyl-CoA chain, typically yielding acetyl-CoA or propionyl-CoA (in the case of odd-chain fatty acids) and a chain-shortened acyl-CoA.[6][8] The resulting shorter-chain dicarboxylic acyl-CoAs can then be transported to the mitochondria for complete oxidation.[2]



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